

Application Notes and Protocols for FL104: A Urotensin-II Receptor Agonist

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Compound of Interest

Compound Name: FL104

Cat. No.: B15603790

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Introduction

FL104 is a potent, non-peptidic small molecule agonist of the urotensin-II receptor (UTS2R).[1][2] The urotensin-II system is implicated in a variety of physiological processes, particularly in the cardiovascular system, making **FL104** a valuable tool for investigating the roles of UTS2R in health and disease. These application notes provide a summary of the known characteristics of **FL104** and general protocols for its use in in vitro research.

Pharmacological Profile of FL104

FL104 acts as a full agonist at the urotensin-II receptor.[1][3] Its potency has been determined in various recombinant cell-based assays.

Parameter	Value	Species	Assay Type	Reference
pEC50	5.8 - 7.5	Human	Not specified	[4][5][6]
Mechanism of Action	Full Agonist	Human	Not specified	[1][3]

Experimental Protocols

Due to the absence of specific published administration protocols for **FL104**, the following are general methodologies for the in vitro characterization of **FL104** activity.

In Vitro Calcium Mobilization Assay

This protocol describes a method to measure the agonist activity of **FL104** by detecting intracellular calcium mobilization in cells expressing the urotensin-II receptor.

Materials:

- HEK293 cells stably expressing the human urotensin-II receptor (HEK-UTS2R)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- **FL104**
- Urotensin-II (as a positive control)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- 96-well black, clear-bottom plates
- Fluorescence plate reader with an injection system

Procedure:

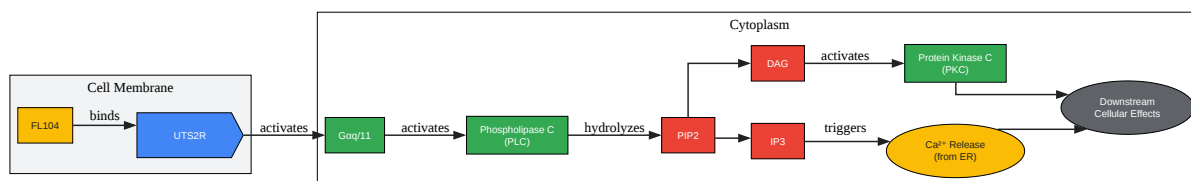
- Cell Culture: Culture HEK-UTS2R cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere of 5% CO₂.

- Cell Plating: Seed the HEK-UTS2R cells into 96-well black, clear-bottom plates at a density of 50,000 cells per well and allow them to attach overnight.
- Dye Loading: Prepare a loading buffer containing a calcium-sensitive fluorescent dye (e.g., 4 μ M Fluo-4 AM) and 0.02% Pluronic F-127 in HBSS.
- Remove the culture medium from the wells and add 100 μ L of the loading buffer to each well.
- Incubate the plate at 37°C for 60 minutes in the dark.
- Compound Preparation: Prepare a 10 mM stock solution of **FL104** in DMSO. Serially dilute the stock solution in HBSS to obtain a range of concentrations (e.g., from 1 nM to 100 μ M). Prepare similar dilutions for the positive control, urotensin-II.
- Fluorescence Measurement:
 - Wash the cells twice with 100 μ L of HBSS.
 - Add 100 μ L of HBSS to each well.
 - Place the plate in a fluorescence plate reader.
 - Set the reader to measure fluorescence intensity at an excitation wavelength of 485 nm and an emission wavelength of 525 nm.
 - Record a baseline fluorescence reading for 10-20 seconds.
 - Inject 20 μ L of the **FL104** or urotensin-II dilutions into the wells.
 - Continue to record the fluorescence intensity for at least 120 seconds.
- Data Analysis:
 - Calculate the change in fluorescence (ΔF) by subtracting the baseline fluorescence from the peak fluorescence.
 - Normalize the response to the maximum response of the positive control.

- Plot the normalized response against the logarithm of the compound concentration.
- Fit the data to a four-parameter logistic equation to determine the EC50 value.

Signaling Pathway

FL104 activates the urotensin-II receptor, a G protein-coupled receptor (GPCR). The UTS2R is known to couple primarily through Gαq/11, leading to the activation of phospholipase C (PLC) and subsequent downstream signaling events.

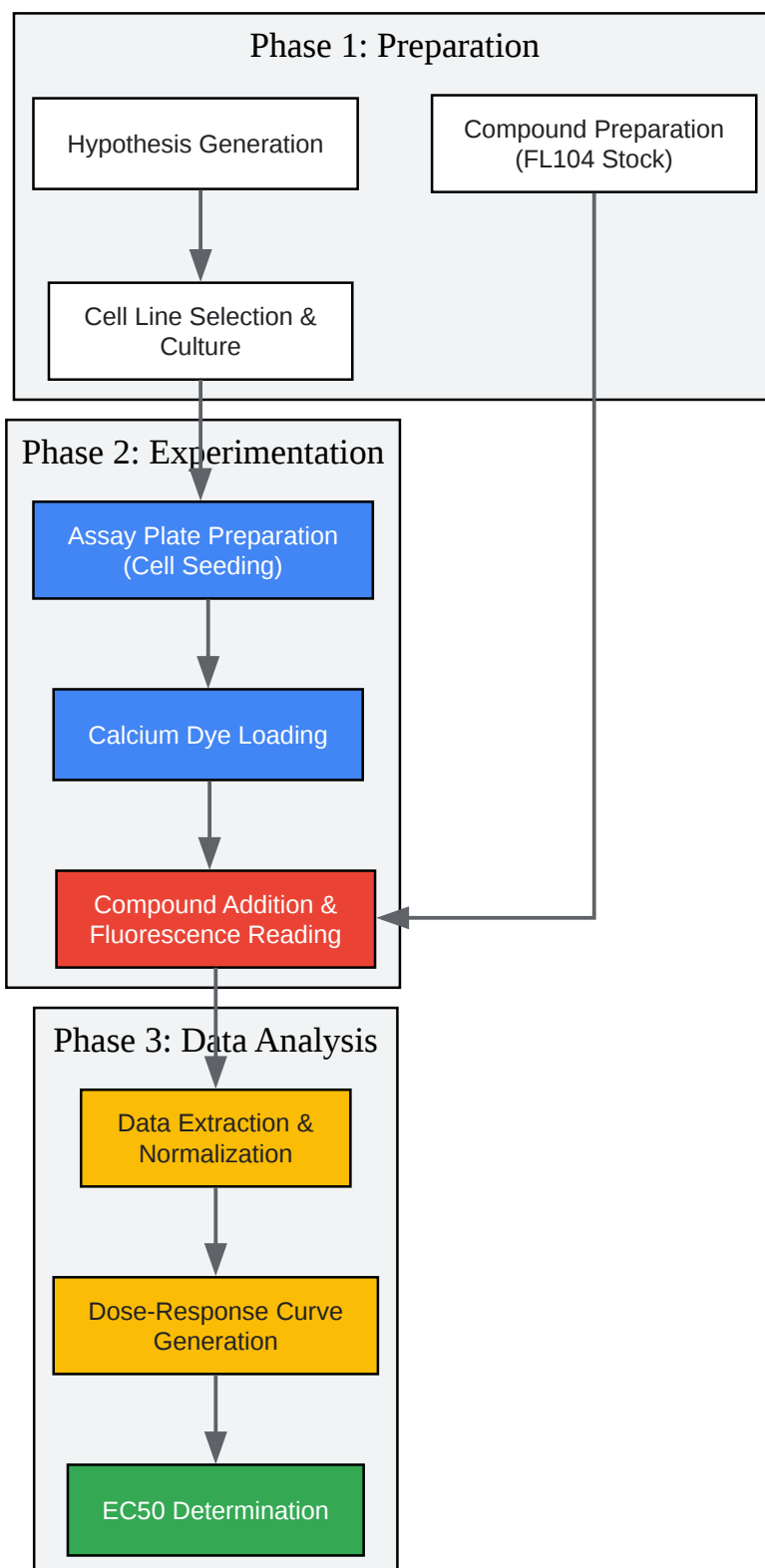


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Caption: UTS2R signaling pathway activated by **FL104**.

Experimental Workflow

The following diagram illustrates a general workflow for characterizing a GPCR agonist like **FL104** in vitro.



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Caption: General workflow for in vitro agonist characterization.

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